

Technical Guide: Physicochemical Characteristics of 2-Cyano-6-methoxynaphthalene (CAS 67886-70-8)

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Compound of Interest

Compound Name: 6-Methoxy-2-naphthonitrile

Cat. No.: B181084

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This technical guide provides a comprehensive overview of the core physicochemical characteristics of the organic compound with CAS number 67886-70-8, identified as 2-Cyano-6-methoxynaphthalene. This compound is a notable intermediate in the synthesis of various pharmaceuticals, most significantly as a precursor to the non-steroidal anti-inflammatory drug (NSAID), Naproxen.

Core Physicochemical Data

The fundamental physicochemical properties of 2-Cyano-6-methoxynaphthalene have been compiled from various sources and are summarized in the table below for ease of reference and comparison.

Property	Value	Source(s)
Chemical Name	2-Cyano-6-methoxynaphthalene	[1][2]
Synonyms	6-Methoxy-2-naphthonitrile, 2-Naphthalenecarbonitrile, 6-methoxy-	[2][3]
CAS Number	67886-70-8	[2][4]
Molecular Formula	C ₁₂ H ₉ NO	[1][3]
Molecular Weight	183.21 g/mol	[2][4]
Appearance	Solid	[1]
Melting Point	103 °C / 106-107 °C	[1][2]
Boiling Point	205-208 °C at 14 Torr (mmHg)	[1][2]
Flash Point	106 °C	[4]
SMILES	<chem>COC1=CC2=C(C=C1)C=C(C=C2)C#N</chem>	[2][4]
InChI	1S/C12H9NO/c1-14-12-5-4-10-6-9(8-13)2-3-11(10)7-12/h2-7H,1H3	[2]
InChI Key	SWEFYGCKCMJSPD-UHFFFAOYSA-N	[2]

Experimental Protocols

The following sections detail standardized methodologies for the determination of key physicochemical properties of solid organic compounds like 2-Cyano-6-methoxynaphthalene. These protocols are based on widely accepted standards to ensure reproducibility and accuracy.

Melting Point Determination

The melting point of 2-Cyano-6-methoxynaphthalene can be determined using the capillary tube method as outlined in ASTM E324.[1][5] This method is suitable for organic chemicals with melting points between 30 and 250°C.[1]

Methodology:

- **Sample Preparation:** A small, representative sample of the crystalline solid is finely powdered and dried.[6]
- **Capillary Tube Packing:** The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a depth of 3-4 mm.
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heated block or bath and a calibrated thermometer or an automated detection system.[7]
- **Heating and Observation:** The sample is heated at a controlled, slow rate (typically 1-2 °C per minute) as it approaches the expected melting point.
- **Data Recording:** The temperature at which the first drop of liquid appears is recorded as the initial melting point, and the temperature at which the last solid crystal melts is the final melting point. The range between these two temperatures is the melting range.[1] A narrow melting range is indicative of high purity.[5]

Boiling Point Determination under Reduced Pressure

Given that 2-Cyano-6-methoxynaphthalene's boiling point is provided at a reduced pressure (14 Torr), a method such as ASTM D2879, which uses an isoteniscope to determine the vapor pressure-temperature relationship, is appropriate.[2][3][4][8] This method is applicable to liquids with vapor pressures between 133 Pa (1.0 Torr) and 101.3 kPa (760 Torr).[3][8]

Methodology:

- **Apparatus:** An isoteniscope, a specialized glass apparatus, is used. It is connected to a vacuum pump, a manometer, and a temperature-controlled bath.[4]
- **Sample Introduction:** A sample of the substance is placed in the isoteniscope. For a solid, it would be melted before or during the initial stages of the experiment.

- **Degassing:** The sample is heated and the system is evacuated to remove any dissolved gases.[4]
- **Vapor Pressure Measurement:** The sample is brought to a series of controlled temperatures. At each temperature, the system is allowed to reach equilibrium, and the vapor pressure of the substance is measured using the manometer.[4]
- **Boiling Point Determination:** The boiling point at a specific pressure is the temperature at which the vapor pressure of the substance equals the applied pressure. A plot of the logarithm of vapor pressure versus the inverse of the absolute temperature (a Clausius-Clapeyron plot) can be constructed to determine the boiling point at any desired pressure within the experimental range.

Flash Point Determination

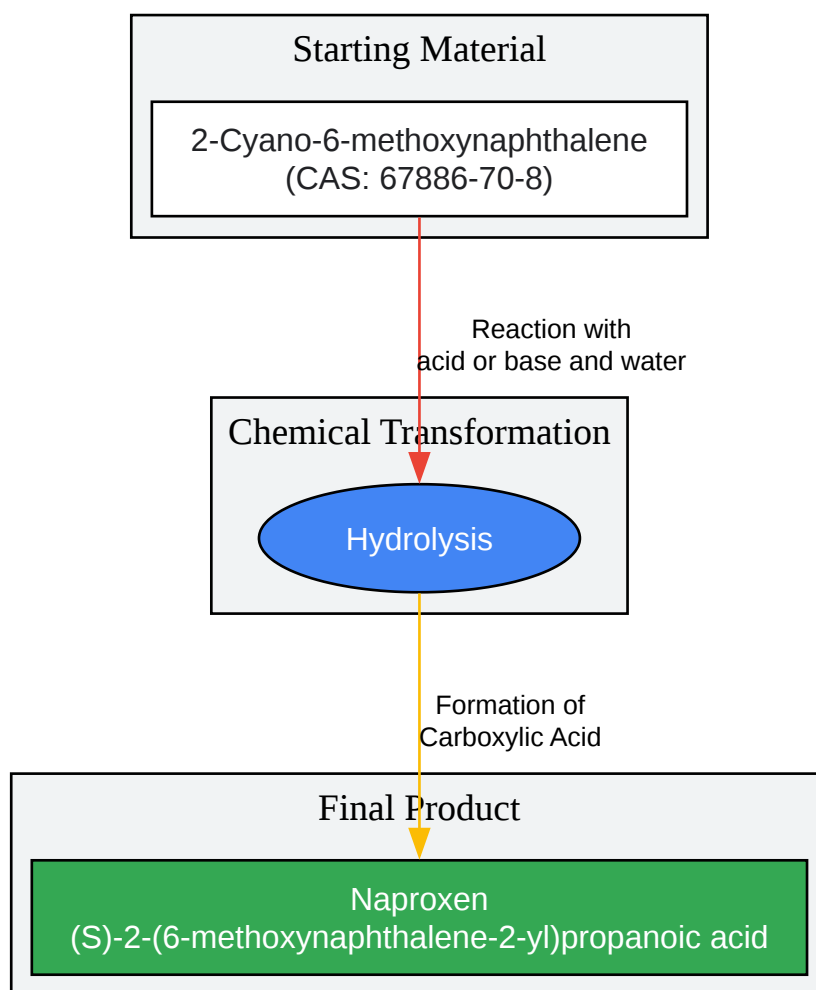
The flash point of a solid can be determined using a closed-cup method. ASTM D56 (Tag Closed Cup Tester) or ASTM D93 (Pensky-Martens Closed Cup Tester) are standard methods. [9][10] For a solid, the sample would be heated until it becomes a liquid to perform the test.[11]

Methodology (based on ASTM D93):

- **Apparatus:** A Pensky-Martens closed-cup tester is used, which consists of a test cup with a lid, a stirring mechanism, and an ignition source.[10][12]
- **Sample Preparation:** The solid sample is placed in the test cup and heated until it melts and becomes liquid.[11]
- **Heating and Stirring:** The sample is heated at a slow, constant rate while being stirred to ensure uniform temperature distribution.[9][12]
- **Ignition Test:** At specified temperature intervals, the stirring is stopped, and an ignition source (a small flame) is introduced into the vapor space above the liquid.[9][12]
- **Flash Point Observation:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the sample to ignite with a brief flash.[9][11] The observed flash point is then corrected for barometric pressure.[9]

Logical Workflow: Synthesis of Naproxen

As a key intermediate, 2-Cyano-6-methoxynaphthalene is a starting point for the synthesis of Naproxen. The following diagram illustrates a simplified logical workflow for this chemical transformation. The primary step involves the hydrolysis of the nitrile group to a carboxylic acid.



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Simplified synthesis pathway from 2-Cyano-6-methoxynaphthalene to Naproxen.

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